

# Molecular formula and weight of Methyl 2,2-dichloro-1-methylcyclopropanecarboxylate.

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## Compound of Interest

Compound Name:	Methyl 2,2-dichloro-1-methylcyclopropanecarboxylate
Cat. No.:	B072944

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## An In-depth Technical Guide to Methyl 2,2-dichloro-1-methylcyclopropanecarboxylate

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **Methyl 2,2-dichloro-1-methylcyclopropanecarboxylate**, a halogenated cyclopropane derivative of interest in synthetic chemistry. This document details the compound's molecular characteristics, physicochemical properties, and a detailed experimental protocol for its synthesis via phase-transfer catalyzed dichlorocyclopropanation. While its primary application appears to be as a synthetic intermediate, this guide also touches upon its reported catalytic activity in electrochemical reactions. Information on its biological activity is not extensively available in current literature.

## Compound Identification and Properties

**Methyl 2,2-dichloro-1-methylcyclopropanecarboxylate** is a cyclopropane derivative containing a gem-dichloro group and a methyl ester functionality. Its core chemical and physical properties are summarized below.

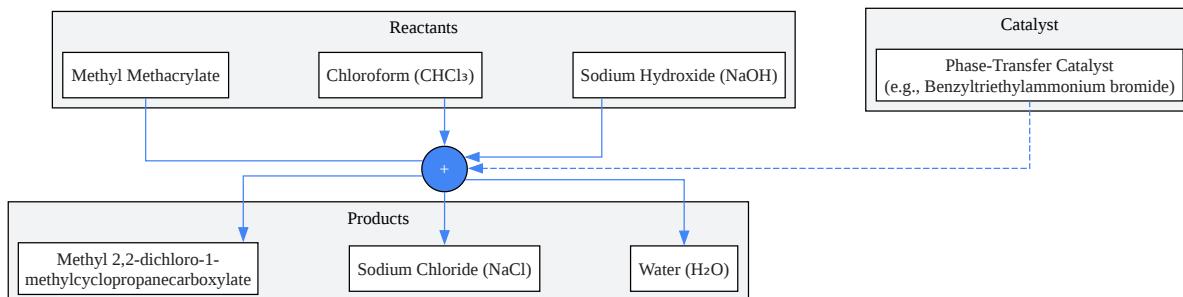
Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>8</sub> Cl <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	183.03 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	1447-13-8	<a href="#">[2]</a>
Appearance	Not specified in literature	
Density	1.269 g/mL at 20 °C	<a href="#">[3]</a>
Boiling Point	Not specified in literature	
Melting Point	Not specified in literature	
Solubility	Not specified in literature	

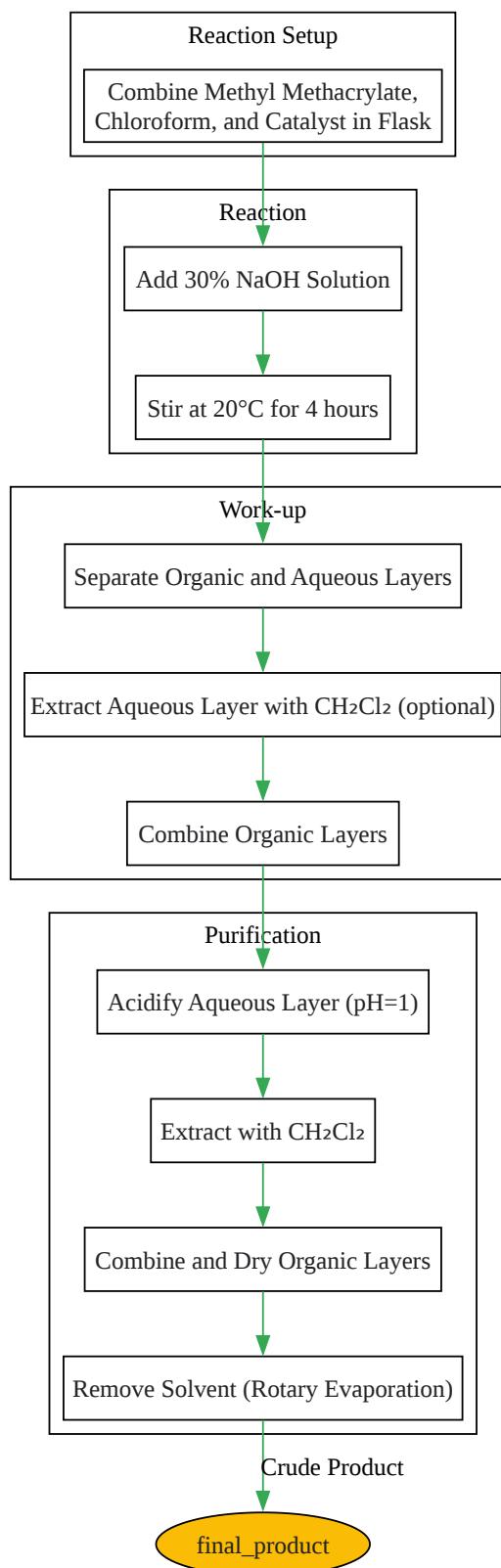
## Synthesis of Methyl 2,2-dichloro-1-methylcyclopropanecarboxylate

The primary route for the synthesis of **Methyl 2,2-dichloro-1-methylcyclopropanecarboxylate** is the dichlorocyclopropanation of methyl methacrylate. This reaction is efficiently carried out under phase-transfer catalysis (PTC) conditions, which facilitates the reaction between the organic substrate and the aqueous base.

## Reaction Scheme

The overall reaction involves the addition of dichlorocarbene (:CCl<sub>2</sub>) to the double bond of methyl methacrylate. The dichlorocarbene is generated in situ from chloroform and a strong base, such as sodium hydroxide.



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## References

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- To cite this document: BenchChem. [Molecular formula and weight of Methyl 2,2-dichloro-1-methylcyclopropanecarboxylate.]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b072944#molecular-formula-and-weight-of-methyl-2-2-dichloro-1-methylcyclopropanecarboxylate>

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